

Ciwujianoside C2: A Comprehensive Technical Review of its Physicochemical Properties and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ciwujianoside C2*

Cat. No.: *B15573899*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ciwujianoside C2, a complex triterpenoid saponin, is a natural product of significant interest within the scientific community. Its intricate molecular architecture and potential pharmacological activities have prompted investigations into its physical, chemical, and biological characteristics. This technical guide provides an in-depth overview of the current knowledge on **ciwujianoside C2**, with a focus on its physicochemical properties, and known biological effects, particularly its neuroprotective actions. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery and development.

Physical and Chemical Properties

Ciwujianoside C2 is a white powder with a high molecular weight and a complex glycosidic structure.^[1] While comprehensive experimental data on all its physical properties are not readily available in the public domain, the following information has been established.

Table 1: Physicochemical Properties of **Ciwujianoside C2**

Property	Value	Source
Molecular Formula	C60H94O26	[1]
Molecular Weight	1231.4 g/mol	[1]
CAS Number	114892-56-7	[1]
Appearance	Powder	[1]
Purity	>98%	[1]
Melting Point	Not available	
Solubility	Not available (A datasheet suggests warming and sonication for enhanced solubility)	[1]
Spectral Data (¹ H-NMR, ¹³ C-NMR, IR, MS)	Not available in detail in public literature	

Note: Specific quantitative data for melting point and solubility in common laboratory solvents such as DMSO, ethanol, and water are not currently available in published literature. Similarly, detailed ¹H-NMR, ¹³C-NMR, IR, and mass spectrometry spectra for **ciwujianoside C2** have not been widely disseminated.

Biological Activities and Signaling Pathways

The primary reported biological activity of a closely related compound, identified as Ciwujianoside C, is its neuroprotective effect against cerebral ischemia-reperfusion injury. This effect is mediated through the suppression of ferroptosis, a form of iron-dependent programmed cell death. The key signaling pathway implicated in this neuroprotective action is the NNAT/NF-κB axis.

Neuroprotective Effects

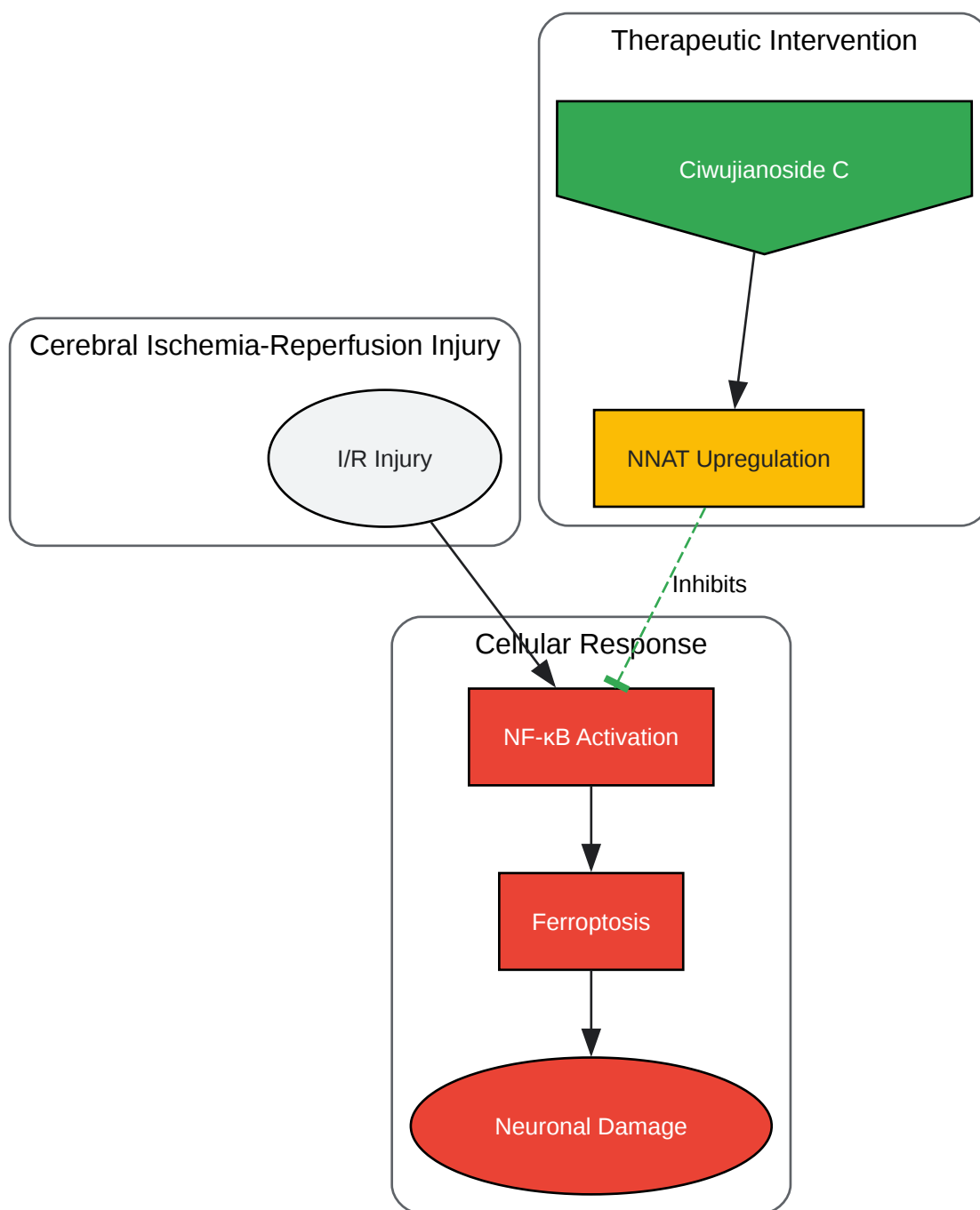
Research indicates that Ciwujianoside C can mitigate neuronal damage following an ischemic event by inhibiting the nuclear factor-kappa B (NF-κB) signaling pathway through the regulation

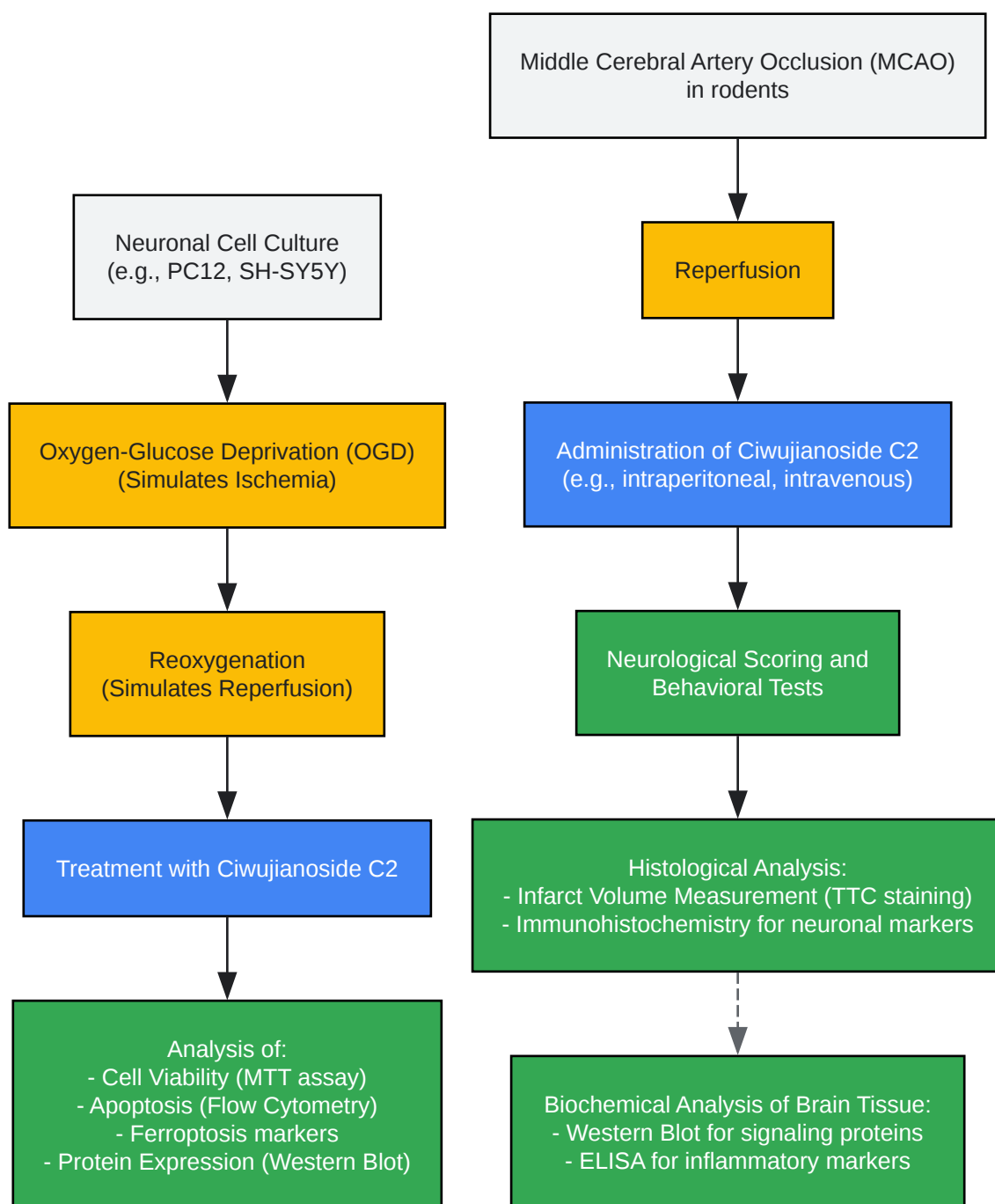
of Neuronatin (NNAT).[2][3][4] This inhibition, in turn, suppresses the downstream processes of ferroptosis.

The proposed mechanism involves the following steps:

- Ischemia-Reperfusion (I/R) Injury: This event triggers a cascade of detrimental cellular processes, including oxidative stress and inflammation.
- Activation of NF- κ B: I/R injury leads to the activation of the NF- κ B signaling pathway.
- Induction of Ferroptosis: Activated NF- κ B promotes ferroptosis, leading to neuronal cell death.
- Action of Ciwujianoside C: Ciwujianoside C upregulates the expression of NNAT.
- Inhibition of NF- κ B: Increased NNAT levels lead to the inhibition of the NF- κ B pathway.
- Suppression of Ferroptosis: By inhibiting NF- κ B, Ciwujianoside C effectively suppresses the ferroptotic processes.
- Neuroprotection: The overall effect is a reduction in neuronal damage and improved outcomes following cerebral ischemia-reperfusion.

Below is a diagram illustrating this signaling pathway.





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- To cite this document: BenchChem. [Ciwujianoside C2: A Comprehensive Technical Review of its Physicochemical Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15573899#physical-and-chemical-properties-of-ciwujianoside-c2>]

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